

3-Sulfopropyl acrylate safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Sulfopropyl acrylate

Cat. No.: B12805799

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An In-depth Technical Guide to the Safety and Handling of **3-Sulfopropyl Acrylate** Potassium Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Sulfopropyl acrylate** potassium salt (CAS RN: 31098-20-1), a functional monomer frequently used in the synthesis of hydrogels and polymers for biomedical applications, including drug delivery systems and tissue engineering.[1][2][3] Adherence to strict safety protocols is essential when working with this compound to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Classification

3-Sulfopropyl acrylate potassium salt is considered a hazardous substance.[4] It is classified as an irritant and may cause allergic skin reactions. The Globally Harmonized System (GHS) classifications are summarized below.

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[5]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation.[5]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[5]
Hazardous to the Aquatic Environment (Long-term)	3	H412: Harmful to aquatic life with long lasting effects.[3]

Signal Word: Warning[3][5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Sulfopropyl acrylate potassium salt** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to almost white powder or crystal.[3][6]
Molecular Formula	C6H9KO5S[3]
Molecular Weight	232.30 g/mol [4]
CAS Number	31098-20-1[5]
Melting Point	302 °C (decomposes)[5]
Solubility	Soluble in water.[3][4]
Vapor Pressure	Negligible[4]
Flash Point	Not applicable[5]
Storage Class	11 (Combustible Solids)[5]

Toxicological Information

Exposure to **3-Sulfopropyl acrylate** potassium salt can cause irritation to the skin, eyes, and respiratory system.[4] It may also cause an allergic skin reaction in sensitized individuals.[3]

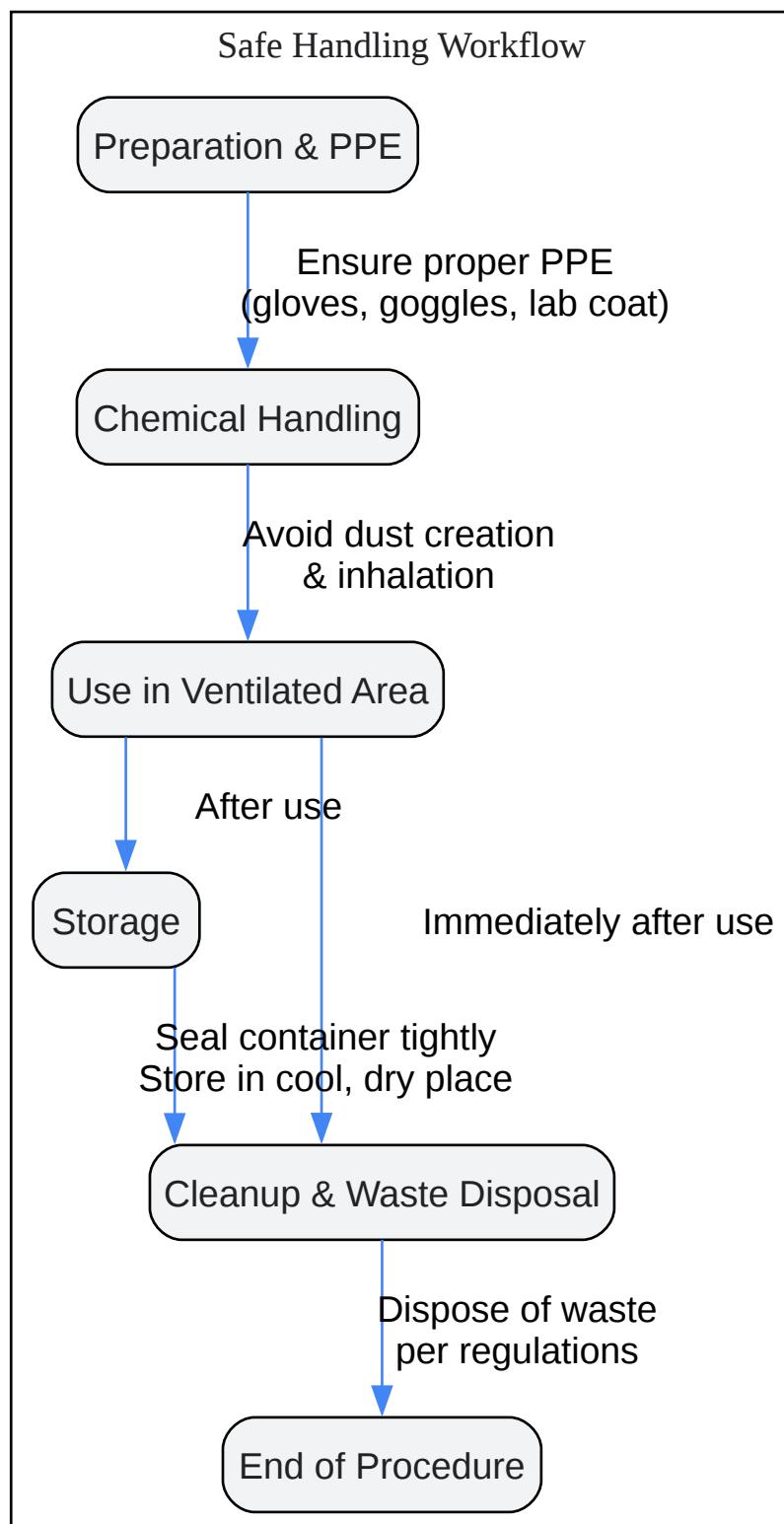
- Eye Contact: Can cause serious irritation and potential damage.[4]
- Skin Contact: Causes skin irritation.[5] Prolonged contact may lead to inflammation or accentuate pre-existing dermatitis.[4] May cause an allergic skin reaction. Entry through wounds or abrasions may lead to systemic effects.[4]
- Inhalation: Can cause respiratory irritation.[4] Inhaling dust may lead to further lung damage, especially for individuals with impaired respiratory function.[4]
- Ingestion: Not classified as harmful by ingestion based on available evidence.[4] However, it is advisable to seek medical attention if ingested.[7]
- Chronic Effects: Long-term exposure may result in respiratory issues.[4] There is limited evidence suggesting that repeated skin contact may lead to sensitization in some individuals.[4]

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent exposure and maintain the chemical's stability.

Handling

- Personal Contact: Avoid all personal contact, including inhalation of dust.[4]
- Ventilation: Use in a well-ventilated area or under a chemical fume hood.[7][8] Provide appropriate exhaust ventilation where dust is formed.[7]
- Ignition Sources: Keep away from heat, sparks, and open flames.[8] Avoid generating dust clouds, which can form explosive mixtures with air.[4]
- Hygiene: Practice good industrial hygiene. Wash hands before breaks and at the end of the workday.[7] Do not eat, drink, or smoke when using this product.[9] Contaminated work clothing should not be allowed out of the workplace.

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Caption: Workflow for safely handling **3-Sulfopropyl acrylate**.

Storage

- Conditions: Store in a cool, well-ventilated place.[8][9] Keep containers tightly closed in a dry environment.[8] The product is sensitive to light, heat, and moisture.[6]
- Incompatibilities: Avoid contamination with oxidizing agents (e.g., nitrates, peroxides), strong acids, and strong bases, as this can cause violent or explosive polymerization.[4][9]

Exposure Controls and Personal Protective Equipment

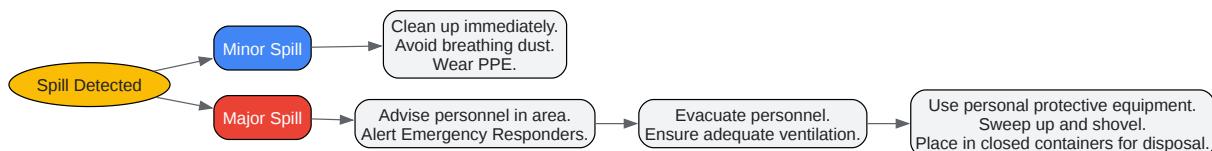
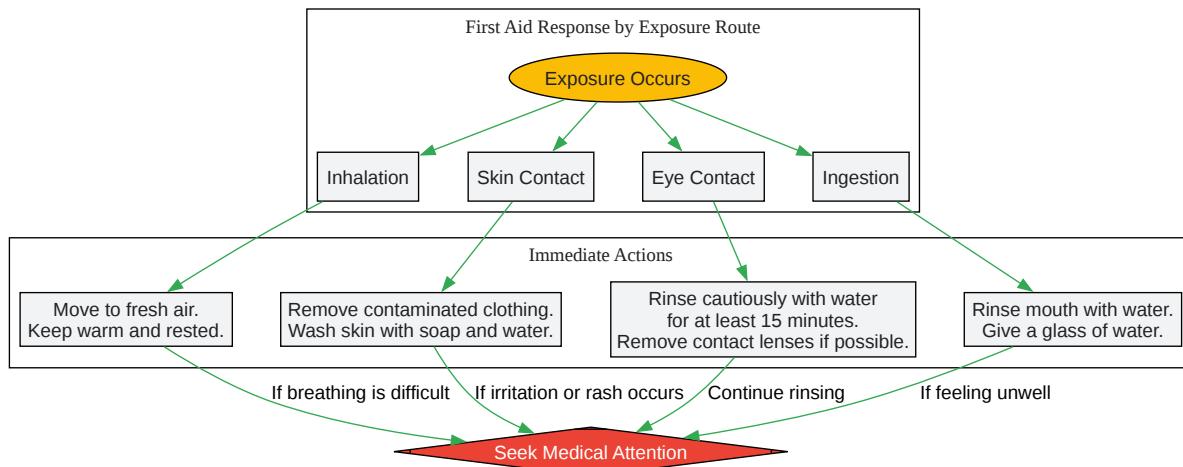
Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Table 3: Recommended Personal Protective Equipment

Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[4][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). [5] Wear protective clothing or a lab coat.[4]
Respiratory Protection	For operations generating dust, use a NIOSH-approved N95 dust mask or higher.[5]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.



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- To cite this document: BenchChem. [3-Sulfopropyl acrylate safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12805799#3-sulfopropyl-acrylate-safety-and-handling-precautions]

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